

# Personal protective equipment for handling 4-Nitrophenyl (thiazol-5-ylmethyl) carbonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Nitrophenyl (thiazol-5-ylmethyl)  
carbonate

Cat. No.: B023342

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## Essential Safety and Handling Guide for 4-Nitrophenyl (thiazol-5-ylmethyl) carbonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, handling, and disposal protocols for **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate** (CAS RN: 144163-97-3). Adherence to these procedures is critical for ensuring a safe laboratory environment and minimizing risks to personnel and the environment.

## Hazard Identification and Safety Summary

**4-Nitrophenyl (thiazol-5-ylmethyl) carbonate** is a pale-yellow solid that poses several health risks.<sup>[1]</sup> The primary hazards associated with this compound are summarized by its GHS hazard statements.

Signal Word: Warning<sup>[2]</sup>

Hazard Statements:

- H302: Harmful if swallowed.<sup>[2]</sup>
- H315: Causes skin irritation.<sup>[2][3]</sup>

- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

A comprehensive summary of the chemical and physical properties is provided in the table below.

| Property           | Value   |
|--------------------|---|
| CAS Number         | 144163-97-3   |
| Molecular Formula  | C <sub>11</sub> H <sub>8</sub> N <sub>2</sub> O <sub>5</sub> S          |
| Molecular Weight   | 280.26 g/mol  |
| Appearance         | Pale-Yellow Solid   |
| Melting Point      | 65-67°C   |
| Storage Conditions | Refrigerator (2-8°C), Keep in a dark place,<br>Sealed in dry conditions |
| Boiling Point      | 475.3±45.0 °C (Predicted)   |
| Flash Point        | 241.3±28.7 °C   |
| Density            | 1.485 g/cm <sup>3</sup>   |

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate**. A risk assessment should be conducted before commencing any work.

| PPE Category | Item                       | Specifications and Recommendations  |
|--------------|----------------------------|---|
| Eye and Face | Safety Goggles/Face Shield | Chemical splash goggles are required. A face shield should be worn over safety glasses when there is a risk of splashing.   |
| Hand         | Chemical-Resistant Gloves  | Butyl rubber gloves are recommended for handling nitro compounds. <sup>[4]</sup> Nitrile gloves may also be used, but it is advisable to double-glove due to the lack of specific breakthrough time data. Always inspect gloves for integrity before use. |
| Body         | Laboratory Coat            | A flame-resistant lab coat should be worn and kept fully buttoned. For procedures with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.   |
| Respiratory  | Respirator                 | All work should be conducted in a certified chemical fume hood to minimize inhalation exposure. If engineering controls are insufficient, an air-purifying respirator (APR) with organic vapor cartridges is necessary.                                   |
| Footwear     | Closed-Toe Shoes           | Sturdy, closed-toe shoes must be worn at all times in the laboratory.   |

## Experimental Protocols: Handling and Use

A systematic approach to handling **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate** is essential to minimize exposure and ensure safety.

### 3.1. Preparation and Pre-Experiment Checks

- **Designated Area:** All work with this compound must be conducted in a designated area within a certified chemical fume hood.
- **Emergency Equipment:** Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.
- **Spill Kit:** Have an appropriate spill kit available for handling spills of solid chemical reagents.
- **PPE Inspection:** Inspect all required PPE for integrity before use. Do not use damaged gloves or other protective equipment.
- **Review Safety Data Sheet (SDS):** Although a complete SDS may not be readily available, review all available safety information and understand the potential hazards.

### 3.2. Handling Procedure

- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical, even if gloves were worn.[\[5\]](#)
- **Dispensing:** When weighing and dispensing the solid, do so in a fume hood to avoid inhalation of any dust. Use appropriate tools to transfer the chemical and avoid creating dust.
- **During Use:** Keep the container of **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate** tightly closed when not in use. Avoid all personal contact, including inhalation of any dust or vapors.
- **After Handling:** Decontaminate all surfaces and equipment used. Wash hands and any exposed skin thoroughly with soap and water.

## Disposal Plan

All waste materials contaminated with **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate** must be treated as hazardous waste.

#### 4.1. Waste Segregation and Collection

- **Waste Container:** Use a dedicated, leak-proof, and clearly labeled hazardous waste container for all solid waste, including contaminated gloves, weighing paper, and pipette tips.
- **Labeling:** The waste container must be clearly labeled with "HAZARDOUS WASTE," the full chemical name "**4-Nitrophenyl (thiazol-5-ylmethyl) carbonate**," and the associated hazard symbols (e.g., "Toxic," "Irritant").
- **No Mixing:** Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

#### 4.2. Storage and Disposal

- **Storage:** Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials. Keep the container tightly closed except when adding waste.
- **Disposal:** Arrange for the collection of the hazardous waste by a licensed environmental waste management contractor. Do not dispose of this chemical down the drain or in regular trash.
- **Empty Containers:** The original container of **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate** should be treated as hazardous waste and disposed of accordingly. Do not attempt to clean and reuse the container.

## Emergency Procedures

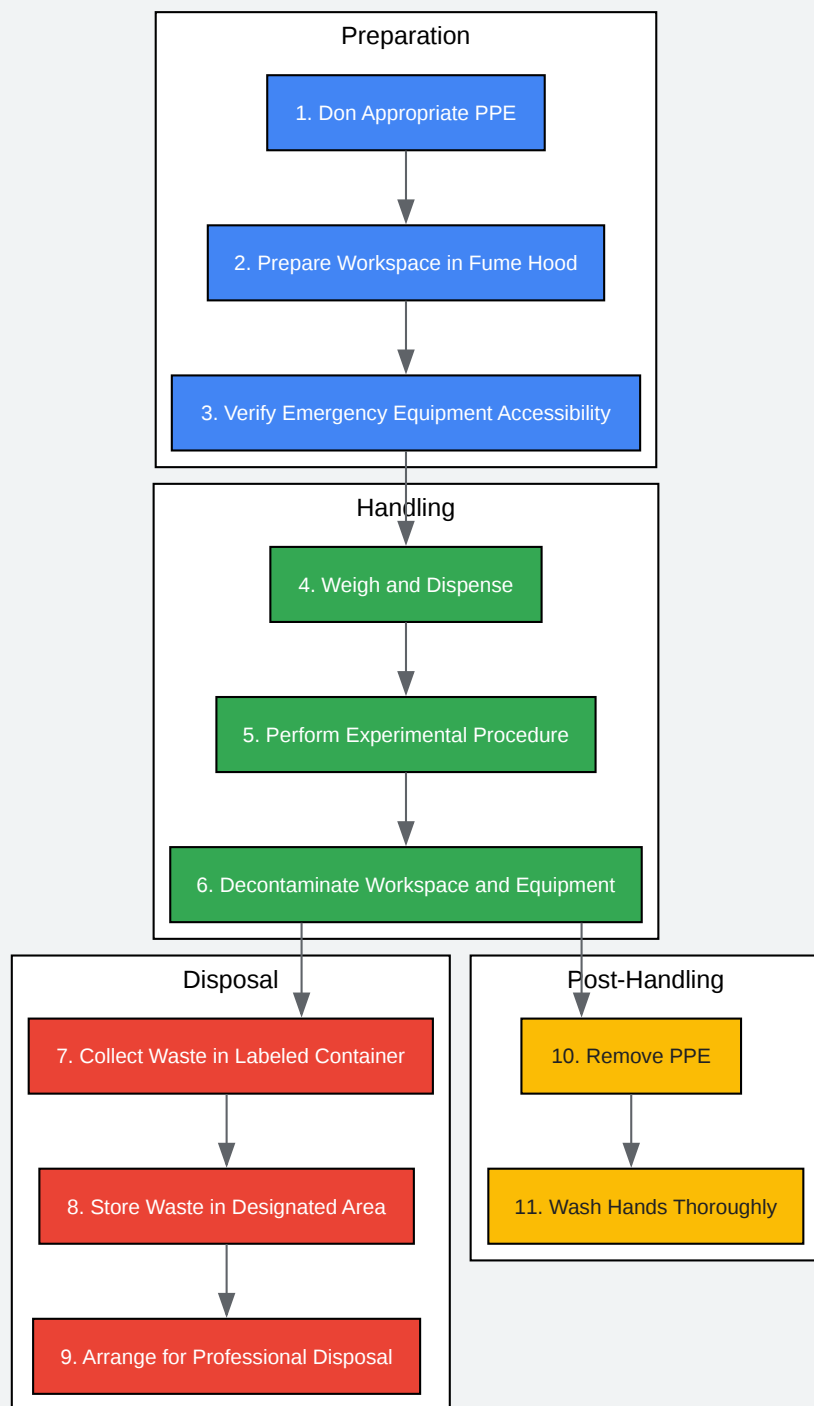
In the event of an emergency, follow these procedures and seek immediate medical attention.

| Emergency Situation | First Aid and Response Measures   |
|---------------------|---|
| Eye Contact         | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.  |
| Skin Contact        | Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.  |
| Inhalation          | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.  |
| Ingestion           | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.   |
| Spill               | Evacuate the area. Wear appropriate PPE. For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a labeled hazardous waste container. Clean the spill area with a suitable solvent. For a large spill, contact your institution's EHS office immediately. |

## Logical Workflow Diagram

The following diagram illustrates the safe handling and disposal workflow for **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate**.

## Safe Handling and Disposal Workflow for 4-Nitrophenyl (thiazol-5-ylmethyl) carbonate

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Caption: Safe handling and disposal workflow.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)